

Acetyl tributyl citrate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Acetyl Tributyl Citrate*

Cat. No.: *B1666534*

[Get Quote](#)

In-depth Technical Guide: Acetyl Tributyl Citrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the molecular properties of **Acetyl Tributyl Citrate** (ATBC), a widely used plasticizer and pharmaceutical excipient.

Core Molecular Data

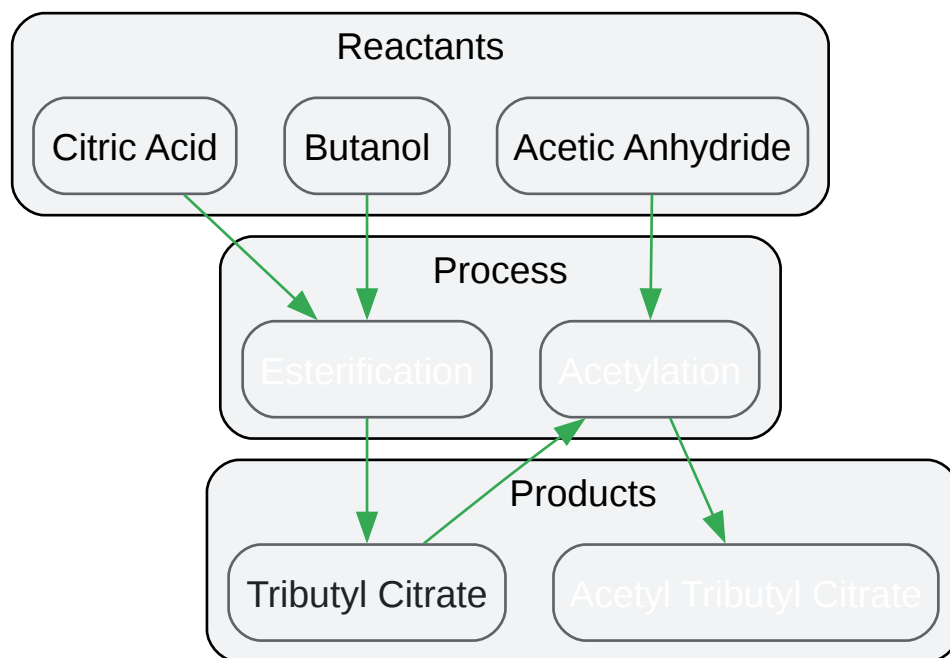
Acetyl tributyl citrate is an organic compound recognized for its use as a plasticizer in various applications, including pharmaceutical coatings for oral dosage forms, food packaging films, and cosmetics.^{[1][2]} It serves as a potential replacement for phthalate-based plasticizers like DEHP and DINP.^{[3][4]} The compound is a colorless to pale yellow, oily liquid with a faint, sweet, herbaceous odor.^{[1][5]} It is synthesized by the acetylation of tributyl citrate.^[3]

Below is a summary of the key molecular identifiers and properties of **Acetyl Tributyl Citrate**.

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₄ O ₈	[1][5]
Molecular Weight	402.5 g/mol	[1]
Alternate Molecular Weight	402.48 g/mol	[4][6]
IUPAC Name	tributyl 2-acetyloxypropane-1,2,3-tricarboxylate	[1]
CAS Number	77-90-7	[6][7]

Logical Relationship of Synthesis

The synthesis of **Acetyl Tributyl Citrate** involves a two-step chemical process. This can be visualized as a straightforward logical progression from the initial reactants to the final product.



[Click to download full resolution via product page](#)

Caption: Synthesis pathway of **Acetyl Tributyl Citrate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Acetyl Tributyl Citrate | C₂₀H₃₄O₈ | CID 6505 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Pharmacokinetic Properties of Acetyl Tributyl Citrate, a Pharmaceutical Excipient [mdpi.com]
- 3. Acetyltributylcitrate - Wikipedia [en.wikipedia.org]
- 4. atamankimya.com [atamankimya.com]
- 5. specialchem.com [specialchem.com]
- 6. pharmaffiliates.com [pharmaffiliates.com]
- 7. O-乙酰基柠檬酸三丁酯 98% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Acetyl tributyl citrate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666534#acetyl-tributyl-citrate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com